Procedure for nitration of methyl 5-chloro-4-methylbenzoate

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Compound of Interest

Compound Name:	*Methyl 5-chloro-4-methyl-2-nitrobenzoate*
CAS No.:	*62486-39-9*
Cat. No.:	*B13649994*

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Application Note: Regioselective Nitration of Methyl 3-Chloro-4-methylbenzoate

Executive Summary

This application note details the regioselective electrophilic aromatic substitution (nitration) of methyl 3-chloro-4-methylbenzoate (often referred to in legacy nomenclature as methyl 5-chloro-4-methylbenzoate). The protocol leverages a classic mixed acid system to introduce a nitro group at the C5 position, yielding methyl 3-chloro-4-methyl-5-nitrobenzoate as the major product[1]. Designed for researchers and drug development professionals, this guide provides the mechanistic rationale, step-by-step methodologies, and a self-validating quality control framework necessary to ensure high regiochemical fidelity and reproducible yields.

Mechanistic Rationale & Regioselectivity (E-E-A-T)

The nitration of benzoate derivatives proceeds via the generation of a highly reactive nitronium ion (

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)[2]. Concentrated sulfuric acid serves a dual purpose: it acts as a solvent that protonates the ester (rendering it more deactivating and preventing over-nitration) and protonates nitric acid to drive the dehydration that forms the nitronium electrophile[3].

The regioselectivity of this reaction is a textbook example of synergistic directing effects:

- -CH3 (C4): An activating group that directs electrophilic attack to the ortho positions (C3 and C5). Since C3 is sterically blocked by the chlorine atom, it strongly directs to C5.
- -COOMe (C1): A strongly deactivating, meta-directing group that also points toward C3 and C5.
- -Cl (C3): A deactivating, ortho/para-directing group that directs to C2 and C6. However, C2 is highly sterically hindered, and the weak activation at C6 is overpowered by the methyl group's influence at C5.

Consequently, the C5 position is both the kinetic and thermodynamic "sweet spot" for electrophilic attack, resulting in highly selective monosubstitution[4].

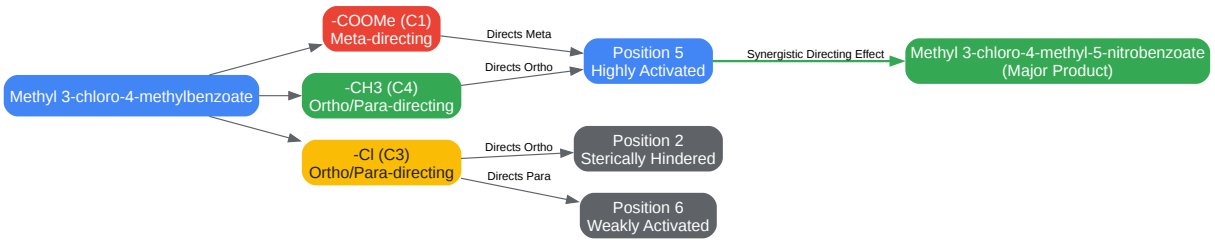

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Fig 1: Synergistic directing effects driving regioselective nitration at Position 5.

Quantitative Data & Reagents

The following table summarizes the stoichiometric requirements for the synthesis. The substrate, methyl 3-chloro-4-methylbenzoate, is a commercially available building block.

Table 1: Quantitative Reagent Matrix

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Reagent	MW (g/mol)	Equivalents	Amount	Role
Methyl 3-chloro-4-methylbenzoate	184.62	1.0	2.0 g (10.8 mmol)	Substrate
Nitric Acid (Conc. 68-70%)	63.01	~2.2	1.5 mL	Electrophile Source
Sulfuric Acid (Conc. 98%)	98.08	Excess	4.0 mL + 1.5 mL	Catalyst / Solvent
Methanol	32.04	N/A	As needed	Recrystallization Solvent
Crushed Ice	18.02	N/A	~20 g	Quenching Medium

Experimental Protocol

This workflow must be conducted in a fume hood due to the generation of corrosive and toxic fumes.

- Preparation of Nitrating Mixture: Carefully transfer 1.5 mL of concentrated

  into a dry test tube. Cool the tube by partially immersing it in an ice-water bath. Slowly add 1.5 mL of concentrated

  dropwise with swirling. Keep this mixed acid cold until addition[3].

- Substrate Dissolution: Weigh 2.0 g of methyl 3-chloro-4-methylbenzoate into a dry 50 mL Erlenmeyer flask equipped with a magnetic stir bar. Slowly add 4.0 mL of concentrated

  . Stir until the substrate is completely dissolved, then cool the flask in an ice-water bath to < 5 °C.

- Electrophilic Addition: Using a Pasteur pipette, add the cold nitrating mixture dropwise to the stirring substrate solution over a period of 15 minutes. Critical Causality: The addition rate must be strictly controlled to maintain the internal temperature below 15 °C; thermal spikes will lead to oxidative degradation and polysubstitution[4].

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- Reaction Maturation: Once the addition is complete, remove the ice bath and allow the reaction mixture to stand at room temperature for 15–20 minutes with continuous stirring.
- Quenching & Isolation: Carefully pour the reaction mixture over 20 g of crushed ice in a 150 mL beaker. The crude product will immediately precipitate as a solid. Allow the ice to melt completely, then isolate the solid via vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with ice-cold distilled water until the filtrate tests neutral to pH paper.
- Purification: Transfer the crude solid to a clean flask and recrystallize from a minimal amount of hot methanol. Allow the solution to cool slowly to room temperature, then chill in an ice bath to maximize crystallization. Filter and dry the purified crystals under vacuum.

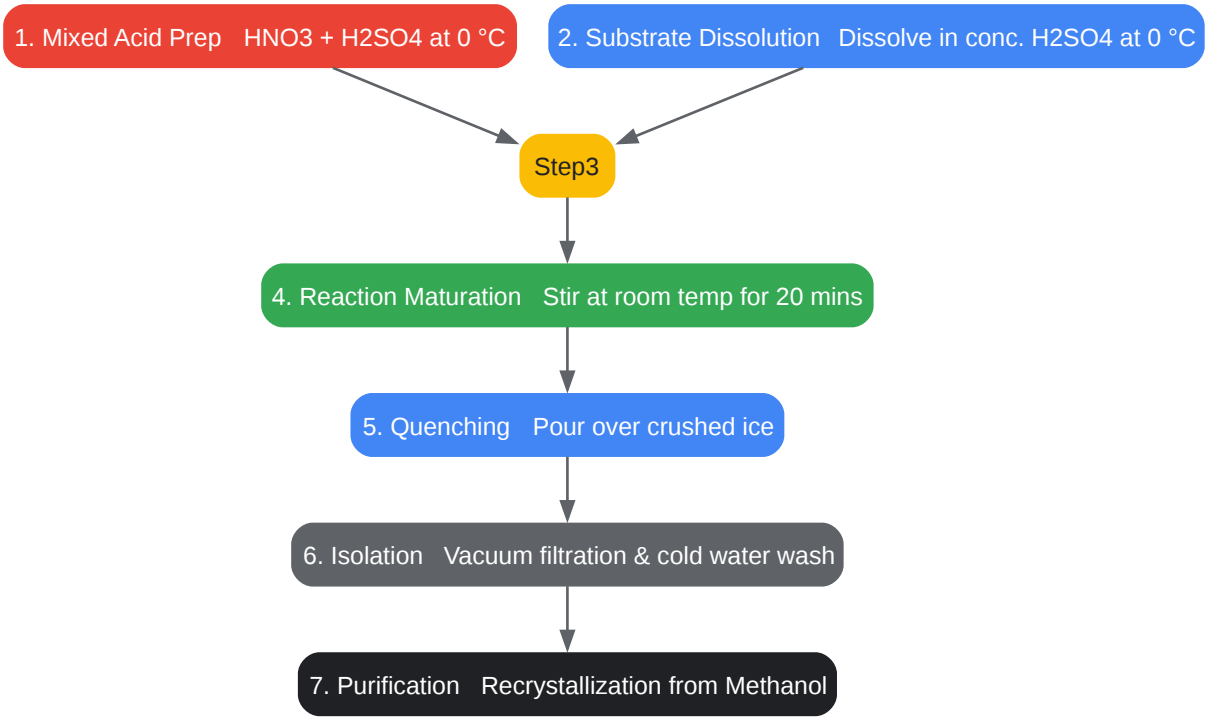

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Fig 2: Step-by-step experimental workflow for the nitration of the benzoate derivative.

Reaction Monitoring & Product Validation

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To ensure trustworthiness and reproducibility, this protocol integrates a self-validating analytical framework. The regiochemical outcome can be absolutely confirmed via

H NMR analysis[2].

Table 2: Analytical Validation Framework

Technique	Target Observation	Mechanistic Conclusion
TLC (4:1 Hexane:EtOAc)	Product spot exhibits a lower than the starting material.	The introduction of the strongly polar nitro group increases the dipole moment of the molecule.
H NMR (Aromatic Region)	Loss of the ortho-coupled doublet pair (Hz) present in the starting material.	Confirms substitution at C5, breaking the C5-C6 proton adjacency.
H NMR (Aromatic Region)	Appearance of two meta-coupled doublets (Hz) or two singlets.	Confirms the remaining protons at C2 and C6 are meta to each other, validating perfect regioselectivity.

Self-Validating Logic: The starting material possesses three aromatic protons (C2, C5, C6). Because C5 and C6 are adjacent, they appear as a distinct ortho-coupled pair. By targeting the C5 position, the nitration reaction inherently destroys this ortho-coupling. The resulting spectrum of the product will only show the C2 and C6 protons. Since these two protons are separated by the C1 ester group and the C3 chlorine atom, they can only exhibit weak meta-coupling. This distinct spectral simplification serves as an irrefutable, self-validating proof of successful C5 nitration[2].

References

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Sources

- 1. 3-Chloro-4-methyl-5-nitrobenzoic acid | C8H6ClNO4 | CID 22107457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aiinmr.com [aiinmr.com]
- 3. Nitration of methyl benzoate | Resource | RSC Education [edu.rsc.org]
- 4. Nitration of methyl benzoate | Resource | RSC Education [edu.rsc.org]

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